

Application Note: Preparation of 2-Methyl-3-nitrophenol Standard Solutions for Calibration

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Compound of Interest

Compound Name: 2-Methyl-3-nitrophenol

Cat. No.: B1294317

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a detailed protocol for the preparation of **2-Methyl-3-nitrophenol** standard solutions intended for the calibration of analytical instruments such as HPLC and GC. Accurate preparation of calibration standards is critical for achieving precise and reliable quantitative results. This guide covers safety precautions, detailed procedural steps for creating stock and working solutions, and recommendations for storage.

Introduction

2-Methyl-3-nitrophenol (also known as 3-Nitro-o-cresol or 2-Hydroxy-6-nitrotoluene) is a chemical compound often used in organic synthesis and as an internal standard in analytical chemistry.^{[1][2]} Its accurate quantification is essential in various research and development applications. The foundation of precise measurement lies in the meticulous preparation of a series of standard solutions of known concentrations, which are used to generate a calibration curve. This curve establishes the relationship between the analytical instrument's response and the concentration of the analyte.^[3] This protocol outlines a standardized procedure to minimize potential errors and ensure the integrity of the calibration standards.

Physicochemical Properties and Safety Information

Before handling, it is crucial to be familiar with the properties and hazards of **2-Methyl-3-nitrophenol**.

Data Presentation: Summary of Compound Properties

Property	Value	Reference
CAS Number	5460-31-1	[1]
Molecular Formula	C ₇ H ₇ NO ₃	[1][4]
Molecular Weight	153.14 g/mol	[1][5]
Appearance	Yellow to brown crystalline powder	[1][2]
Melting Point	146-148 °C	[5][6]
Solubility	Soluble in 95% ethanol (50 mg/mL)	[1][7]
Storage	Inert atmosphere, Room Temperature, Tightly Closed, Dry	[1][8]

Safety Precautions:

2-Methyl-3-nitrophenol is a hazardous substance and must be handled with appropriate care in a chemical fume hood.

- Hazards: Harmful if swallowed, in contact with skin, or if inhaled.[5] It causes skin irritation, serious eye irritation, and may cause respiratory irritation.[2][5]
- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses with side shields or goggles, and nitrile gloves.[5][9] Use a dust mask (e.g., N95) when handling the solid powder to avoid inhalation.[5]
- First Aid: In case of contact, immediately flush skin or eyes with copious amounts of water. If inhaled, move to fresh air. If swallowed, rinse mouth with water. Seek immediate medical attention in all cases of exposure.[8]

Experimental Protocol: Preparation of Standard Solutions

This protocol describes the preparation of a high-concentration stock solution from the solid compound, followed by the preparation of a series of more dilute working standards for generating a calibration curve. Using high-purity, HPLC-grade solvents is essential for accurate results.

Materials and Equipment:

- **2-Methyl-3-nitrophenol** solid ($\geq 98\%$ purity)[5]
- HPLC-grade 95% Ethanol or Methanol
- Analytical balance (readable to 0.01 mg)
- Class A volumetric flasks (e.g., 10 mL, 25 mL, 50 mL)
- Calibrated volumetric or micropipettes
- Beakers and spatulas
- Ultrasonic bath

Protocol Part 1: Preparation of a 1000 $\mu\text{g/mL}$ Primary Stock Solution

- **Weighing:** Accurately weigh approximately 10.0 mg of **2-Methyl-3-nitrophenol** solid into a clean, dry weighing boat. Record the exact weight.
- **Transfer:** Carefully and quantitatively transfer the weighed solid into a 10.0 mL Class A volumetric flask using a powder funnel. Rinse the weighing boat and funnel with small aliquots of the chosen solvent (e.g., 95% Ethanol) to ensure all the solid is transferred into the flask.
- **Dissolution:** Add approximately 7-8 mL of the solvent to the volumetric flask. Cap the flask and swirl gently to dissolve the solid. If necessary, place the flask in an ultrasonic bath for 5-10 minutes to ensure complete dissolution.

- **Dilution to Volume:** Allow the solution to return to ambient temperature. Once at room temperature, carefully add the solvent dropwise to bring the bottom of the meniscus to the calibration mark on the neck of the flask.
- **Homogenization:** Cap the flask securely and invert it at least 20 times to ensure the solution is thoroughly mixed and homogeneous.
- **Labeling and Storage:** Label the flask clearly with the compound name, concentration (calculated from the exact weight), solvent, preparation date, and your initials. Store the stock solution in a tightly sealed, amber glass container at room temperature or as recommended.^[1]

Protocol Part 2: Preparation of Working Calibration Standards

Working standards are prepared by diluting the primary stock solution. It is recommended to prepare these solutions fresh before each analysis to avoid degradation or solvent evaporation. ^[10] The following table provides an example dilution scheme to create a five-point calibration curve.

Data Presentation: Example Dilution Scheme for Calibration Standards

Standard Level	Target Concentration (µg/mL)	Volume of 1000 µg/mL Stock Solution to Pipette	Final Volume (in Volumetric Flask)
1	1.0	10.0 µL	10.0 mL
2	5.0	50.0 µL	10.0 mL
3	10.0	100.0 µL	10.0 mL
4	25.0	250.0 µL	10.0 mL
5	50.0	500.0 µL	10.0 mL

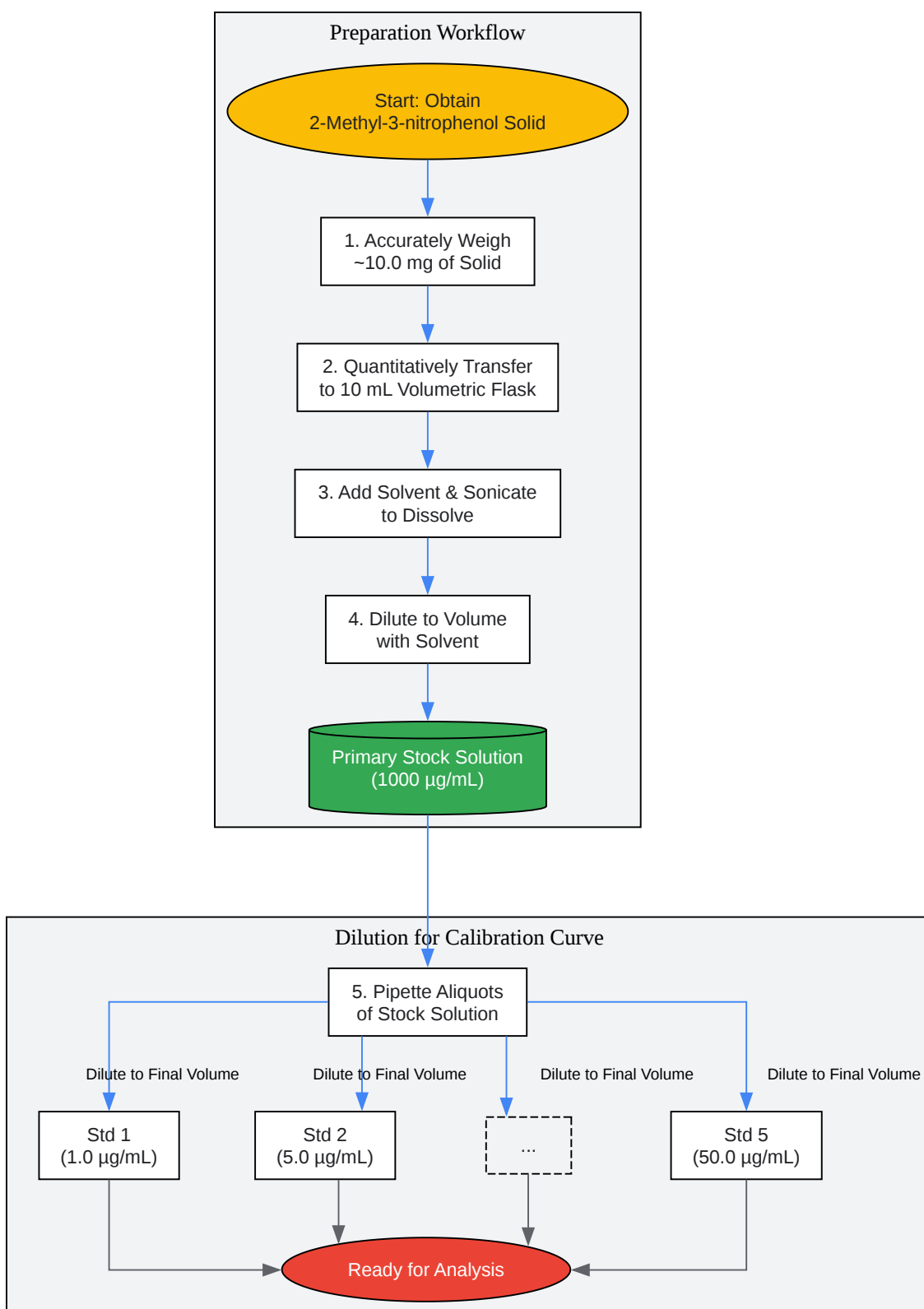
Procedure for Dilution:

- Label a set of appropriately sized volumetric flasks for each standard.

- Using a calibrated micropipette, transfer the calculated "Volume of Stock Solution" into the corresponding volumetric flask.
- Dilute each flask to the calibration mark with the same solvent used for the stock solution.
- Cap and invert each flask multiple times to ensure thorough mixing. These are now your working calibration standards, ready for analysis.

Workflow Visualization

The following diagram illustrates the logical flow of preparing the calibration standards.



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Caption: Workflow for preparing **2-Methyl-3-nitrophenol** calibration standards.

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